GlcNAcstatin: Unparalleled Selectivity for OGA in Cellular Environments

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Compound of Interest

Compound Name:	*GlcNAcstatin*
Cat. No.:	*B15605071*

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A definitive guide for researchers on the superior selectivity of **GlcNAcstatin** for O-GlcNAcase (OGA) in complex biological samples. This guide provides a comprehensive comparison with other common OGA inhibitors, supported by robust experimental data and detailed protocols to aid in your research and drug development endeavors.

The dynamic post-translational modification of nuclear and cytoplasmic proteins with O-linked β-N-acetylglucosamine (O-GlcNAc) is a critical regulatory mechanism in a myriad of cellular processes. The addition and removal of this sugar moiety are catalyzed by O-GlcNAc transferase (OGT) and O-GlcNAcase (OGA), respectively. Dysregulation of O-GlcNAc cycling is implicated in several diseases, making the selective inhibition of OGA a key therapeutic strategy. **GlcNAcstatin** has emerged as a highly potent and selective inhibitor of OGA, enabling the precise dissection of O-GlcNAc signaling pathways.

Comparative Analysis of OGA Inhibitor Selectivity

GlcNAcstatin and its derivatives have been engineered to provide exceptional selectivity for OGA over other structurally related glycoside hydrolases, most notably the lysosomal β-hexosaminidases (HexA and HexB). This selectivity is crucial for attributing observed cellular

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effects directly to the inhibition of OGA. The following table summarizes the inhibitory potency (IC50 or Ki) of **GlcNAcstatin** derivatives compared to other widely used OGA inhibitors.

Inhibitor	Target Enzyme	IC50 / Ki (nM)	Selectivity (OGA vs. HexA/B)	Reference
GlcNAcstatin A	hOGA	0.55 (Ki)	~1	[1]
HexA/B	0.55 (Ki)	[1]		
GlcNAcstatin B	hOGA	0.42 (Ki)	~0.4	[1]
HexA/B	0.17 (Ki)	[1]		
GlcNAcstatin C	hOGA	4 (Ki)	~164-fold	[1][2]
HexA/B	>200 (IC50)	[1]		
GlcNAcstatin D	hOGA	0.74 (Ki)	~4-fold	[2]
PUGNAc	hOGA	~50 (Ki)	Poor	[2][3]
HexA/B	Potent Inhibition	[2][3]		
Thiamet-G	hOGA	21 (Ki)	High	[1]
ASN90	hOGA	10.2 (IC50)	High (No Hex inhibition up to 30 µM)	[3][4]

hOGA: human O-GlcNAcase; HexA/B: human lysosomal hexosaminidases A and B.

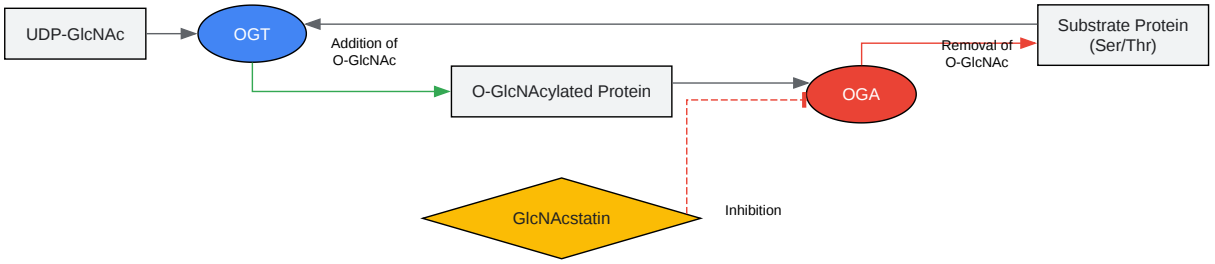
The data clearly demonstrates that modifications to the N-acetyl group of the **GlcNAcstatin** scaffold, as seen in **GlcNAcstatin** C, can dramatically increase selectivity for OGA.[1] This makes **GlcNAcstatin** C an exceptional tool for studying O-GlcNAc biology with minimal off-target effects. While other potent inhibitors like Thiamet-G and ASN90 also exhibit high selectivity, **GlcNAcstatin** derivatives offer a range of potencies and selectivities to suit various experimental needs.[1][3]

Visualizing the O-GlcNAc Signaling Pathway

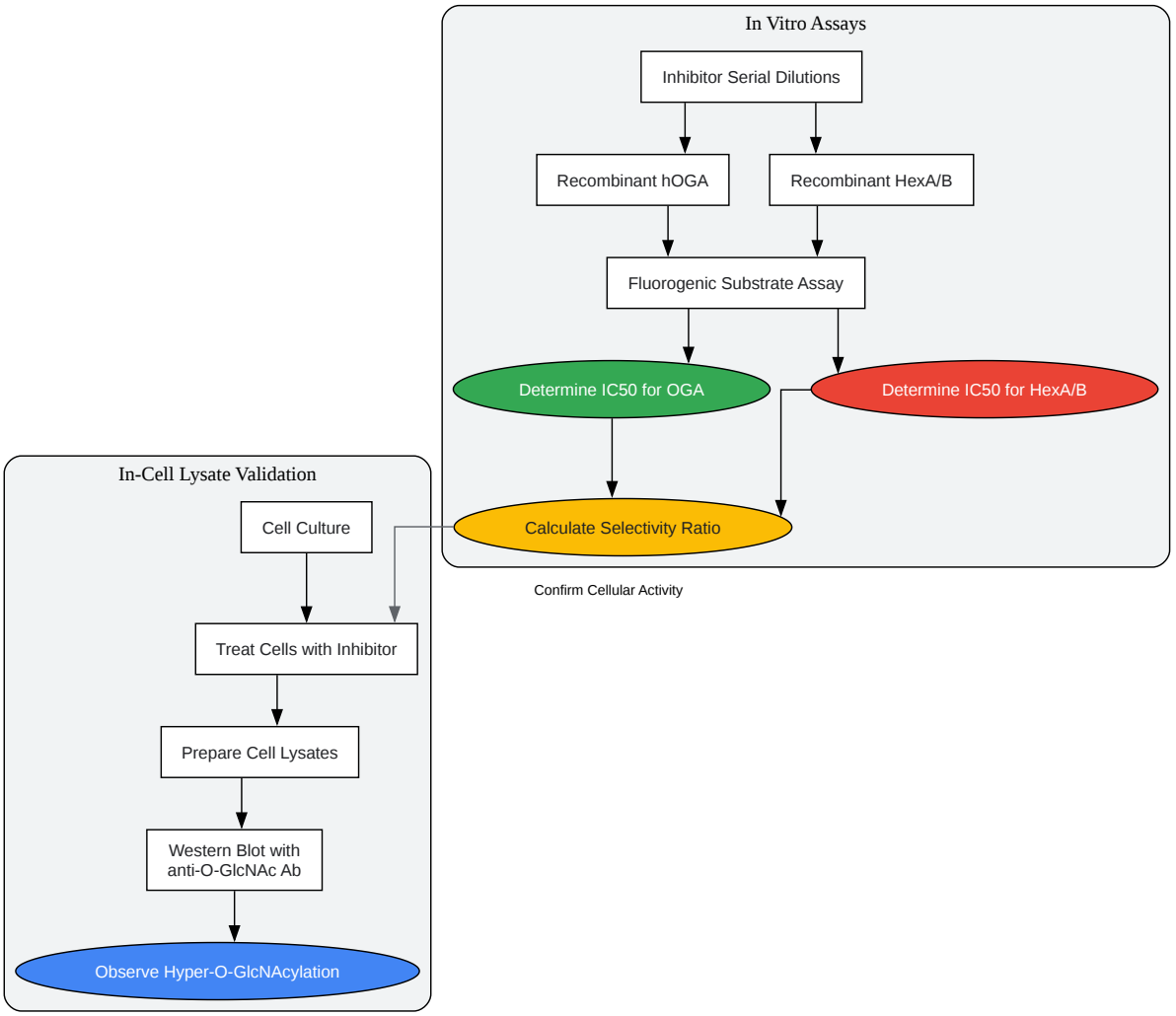
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The core of O-GlcNAc signaling involves the enzymatic addition and removal of O-GlcNAc on target proteins. Inhibition of OGA leads to an accumulation of O-GlcNAcylated proteins, a state referred to as hyper-O-GlcNAcylation.

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References

- 1. GlcNAcstatins are nanomolar inhibitors of human O-GlcNAcase inducing cellular hyper-O-GlcNAcylation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mechanism, Structure, and Inhibition of O-GlcNAc Processing Enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. O-GlcNAcase Inhibitor ASN90 is a Multimodal Drug Candidate for Tau and α-Synuclein Proteinopathies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
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